

Personal protective equipment for handling H-Lys-glu-gly-OH

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Compound of Interest

Compound Name: **H-Lys-glu-gly-OH**

Cat. No.: **B1336809**

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Essential Safety and Handling Guide for H-Lys-Glu-Gly-OH

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling chemical compounds. This guide provides essential, immediate safety and logistical information for the proper handling and disposal of the tripeptide **H-Lys-Glu-Gly-OH**.

Compound Identification and Properties

A clear understanding of the compound's properties is the first step in safe handling.

Property	Value
Molecular Formula	C13H24N4O6 ^{[1][2]}
Molecular Weight	332.35 g/mol ^{[1][2]}
Appearance	Likely a white, odorless powder (based on similar compounds) ^[3]
Solubility	Expected to be soluble in water ^[3]

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **H-Lys-Glu-Gly-OH** was not identified, data from similar peptide compounds suggest it is not classified as a hazardous substance.[\[4\]](#)[\[5\]](#) However, it is crucial to handle all laboratory chemicals with a degree of caution. The primary risks associated with handling powdered chemicals include inhalation and contact with skin and eyes.[\[3\]](#) Therefore, the following personal protective equipment is essential.

Operational Plan: Step-by-Step Handling Procedures

This section outlines the procedural, step-by-step guidance for the safe handling of **H-Lys-Glu-Gly-OH**, from receipt to disposal.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[\[3\]](#)

2. Preparation and Handling:

- Before handling, ensure you are wearing the appropriate PPE: a lab coat, safety goggles, and nitrile gloves.[\[6\]](#)[\[7\]](#)
- Conduct all weighing and solution preparation in a designated area, such as a laboratory hood or a well-ventilated space, to minimize inhalation of the powder.[\[3\]](#)
- Use a spatula or other appropriate tools to handle the solid material. Avoid creating dust.[\[3\]](#)
- If preparing a solution, slowly add the powder to the solvent to prevent splashing.

3. In Case of Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.[\[5\]](#)

- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water.[\[5\]](#)
- Inhalation: Move to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[\[5\]](#)
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek medical advice.[\[8\]](#)

4. Spill Management:

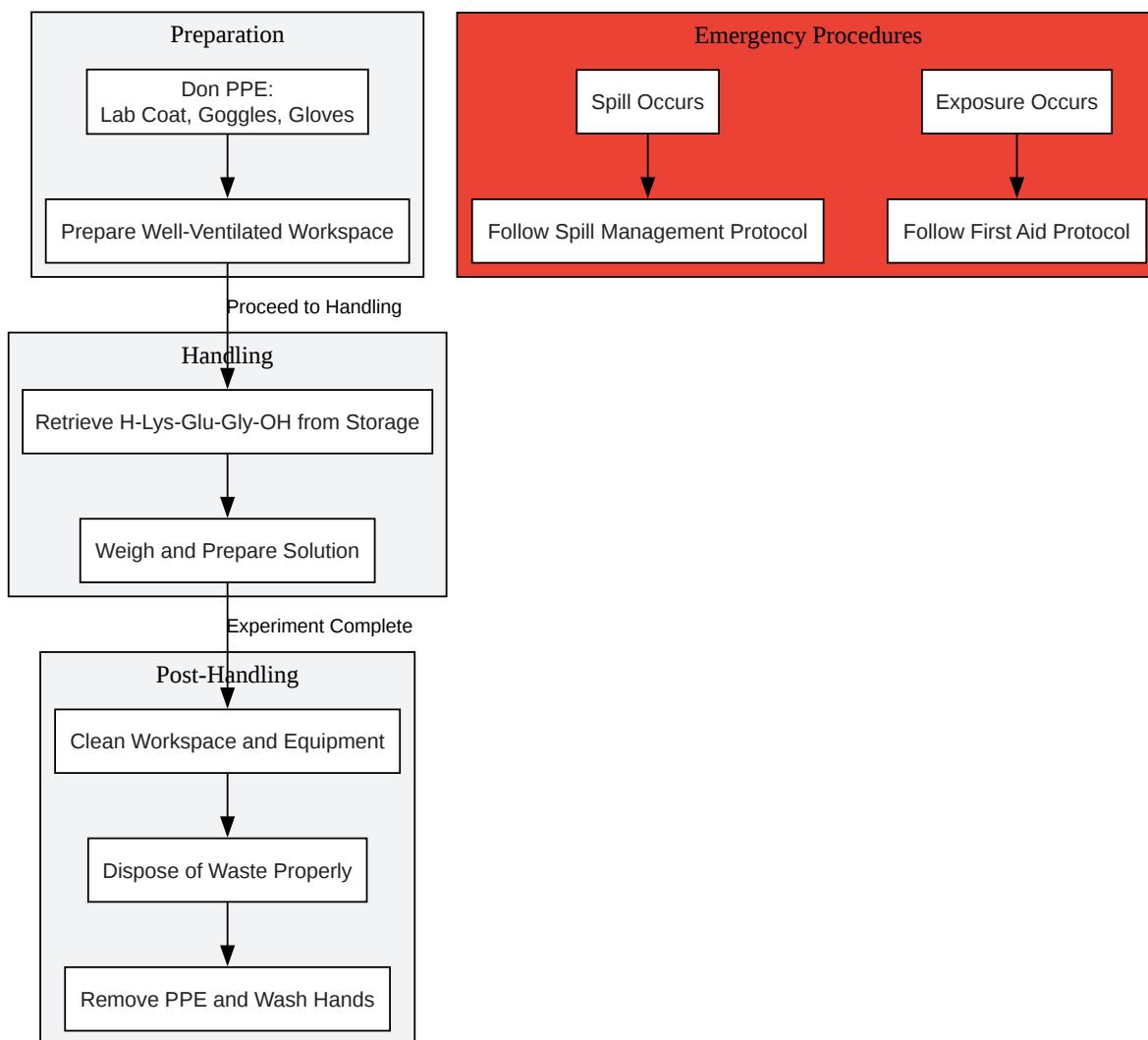
- For small spills, carefully sweep or vacuum the solid material, avoiding dust generation. Place the spilled material into a sealed container for disposal.
- Clean the spill area with a damp cloth.

5. Disposal Plan:

- Dispose of **H-Lys-Glu-Gly-OH** and any contaminated materials in accordance with local, state, and federal regulations for non-hazardous chemical waste.
- Do not dispose of the compound down the drain unless permitted by local regulations.

Experimental Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **H-Lys-Glu-Gly-OH**.

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Caption: Workflow for the safe handling of **H-Lys-Glu-Gly-OH**.

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